

# Gisadenafil Besylate: Profile and Validation Data

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## Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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The table below summarizes the core quantitative data available for **Gisadenafil besylate**, which validates its potency and selectivity as a PDE5 inhibitor.

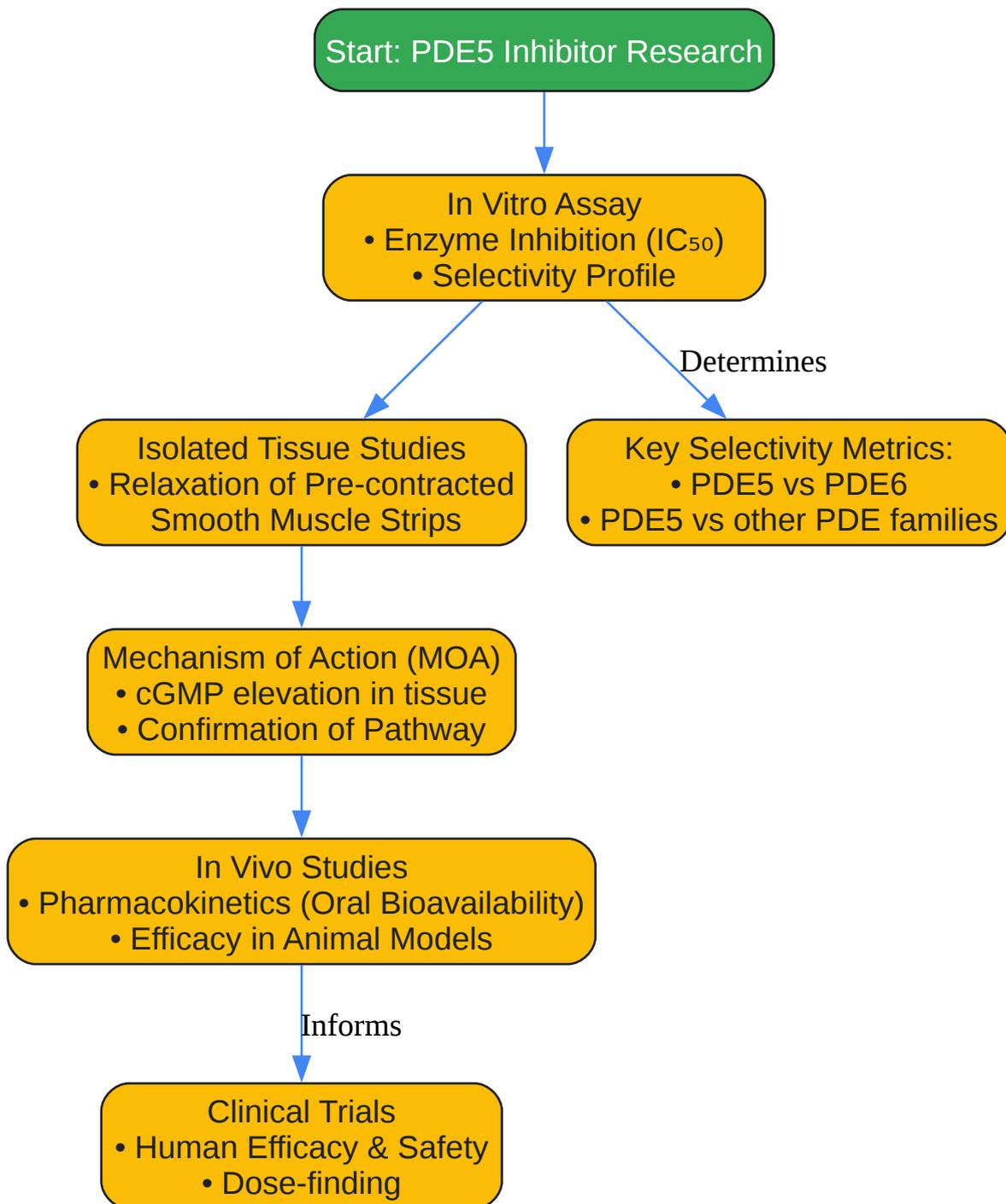
Parameter	Value for Gisadenafil Besylate
Primary Target & IC <sub>50</sub>	PDE5; IC <sub>50</sub> = 1.23 nM [1] [2] [3]
Selectivity (vs. PDE6)	>100-fold to 117-fold [1] [2]
Selectivity (vs. other PDEs)	>3000-fold [1]
Pharmacokinetics	Orally bioavailable with potential for dose-proportional pharmacokinetics [1] [2] [3]
Purity	≥98% to 99% [1] [2]
Solubility	Soluble in water (10 mM) and DMSO (100 mM) [2] [3]
Molecular Weight	677.79 g/mol [1] [2] [3]
Chemical Formula	C <sub>22</sub> H <sub>31</sub> N <sub>7</sub> O <sub>5</sub> S.C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S (Axon Medchem) or C <sub>23</sub> H <sub>33</sub> N <sub>7</sub> O <sub>5</sub> S.C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> S (Tocris/R&D Systems) [1] [2] [3]
Analog Of	Sildenafil (Viagra) [1]

Parameter	Value for Gisadenafil Besylate
Alternative Names	UK-369,003; PF-01224715 [1] [2]

## Experimental Context for PDE5 Inhibitor Validation

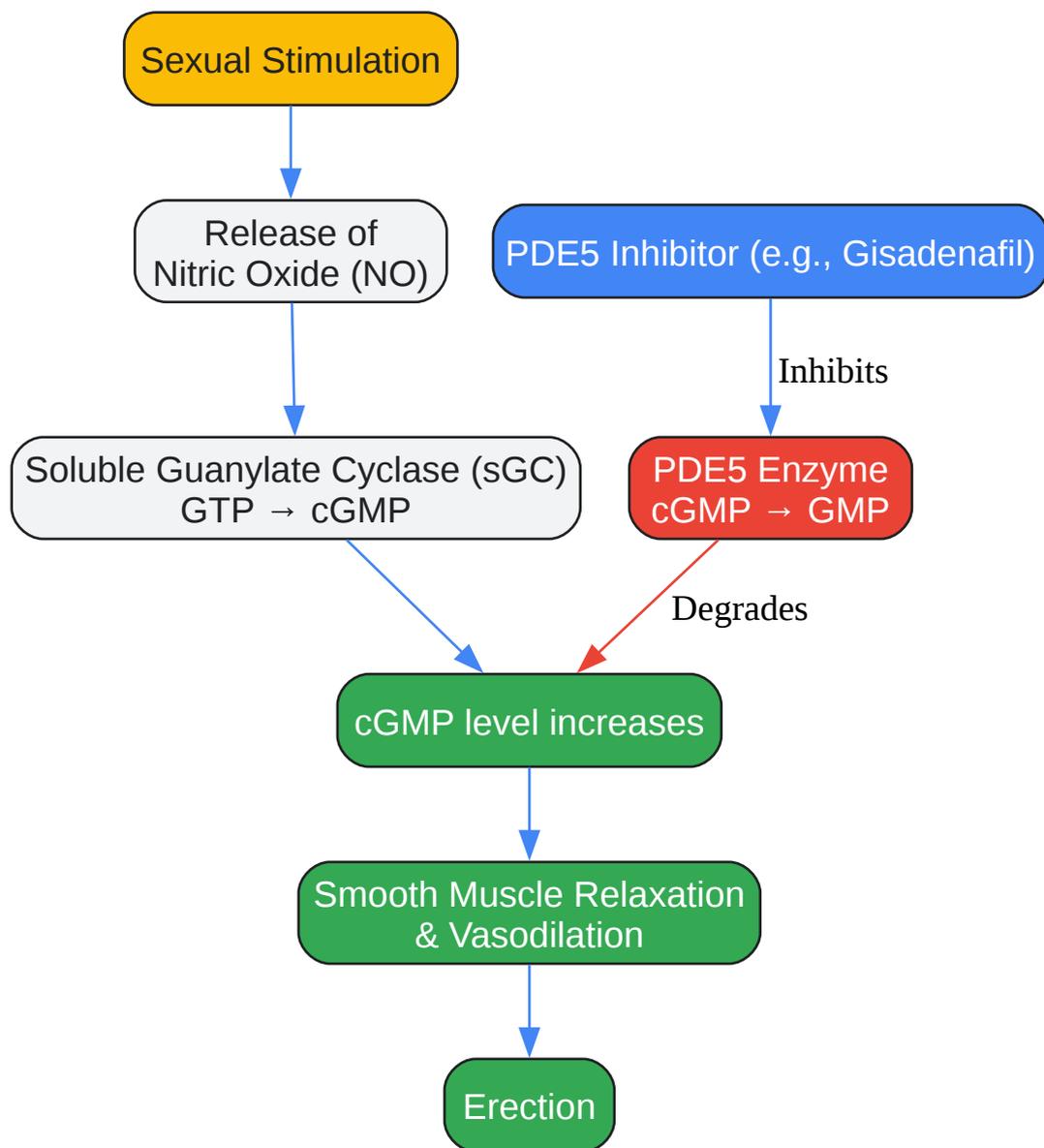
While specific protocols for Gisadenafil are not detailed in the search results, the following information provides context on how PDE5 inhibitors are typically validated.

- **Key Experimental Findings for Gisadenafil:** The primary validation data comes from the compound's **IC<sub>50</sub> value of 1.23 nM** against PDE5, indicating high potency. Its **high selectivity over PDE6** is a critical differentiator, as inhibition of PDE6 (an enzyme in the retina) is associated with visual side effects in earlier PDE5 inhibitors like sildenafil [1] [2]. One source notes this data is supported by a study from Rawson et al. (2012) [2].
- **General Experimental Workflow for PDE5 Inhibitors:** Research on PDE5 inhibitors often follows a standard pathway. The diagram below outlines a typical validation workflow, from initial *in vitro* enzyme targeting to physiological effects.



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The cellular mechanism by which PDE5 inhibitors like Sildenafil work is well-established and centers on the NO-cGMP signaling pathway, which is crucial for smooth muscle relaxation.



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## Limitations of Available Data

For a comprehensive comparison guide, please note the following limitations based on the current search:

- **No Direct Comparative Data:** The search results do not contain head-to-head experimental studies that directly pit Gisadenafil against sildenafil, tadalafil, or vardenafil in the same assay. A true objective comparison of "product's performance with other alternatives" is therefore not possible with the available information [1] [2] [3].

- **Lack of Clinical Data:** The available information describes Gisadenafil's profile in a research context. There is no data on its clinical efficacy, safety, or tolerability in humans, which is a significant gap when compared to the well-established clinical profiles of marketed PDE5 inhibitors [4] [5].

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## References

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